

A Comparative Analysis of 3-Hydroxyundecanoyl-CoA and 3-Hydroxydecanoyl-CoA Metabolism

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Compound of Interest

Compound Name: 3-hydroxyundecanoyl-CoA

Cat. No.: B15548797

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This guide provides a detailed comparison of the metabolism of **3-hydroxyundecanoyl-CoA** (C11) and 3-hydroxydecanoyl-CoA (C10), two medium-chain 3-hydroxyacyl-CoA molecules. This comparison is critical for understanding the nuances of fatty acid beta-oxidation and for the development of therapeutics targeting metabolic pathways.

Introduction

3-Hydroxyundecanoyl-CoA and 3-hydroxydecanoyl-CoA are intermediates in the mitochondrial beta-oxidation of odd-chain and even-chain fatty acids, respectively. Their metabolism is primarily catalyzed by medium-chain 3-hydroxyacyl-CoA dehydrogenase (MC-HADH). While structurally similar, the one-carbon difference between these molecules leads to distinct metabolic fates and potential enzymatic efficiencies. This guide will explore these differences through a review of available experimental data, detailed experimental protocols, and visualizations of the metabolic pathways.

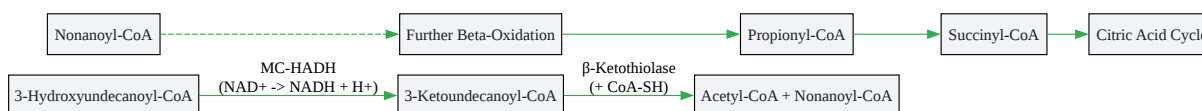
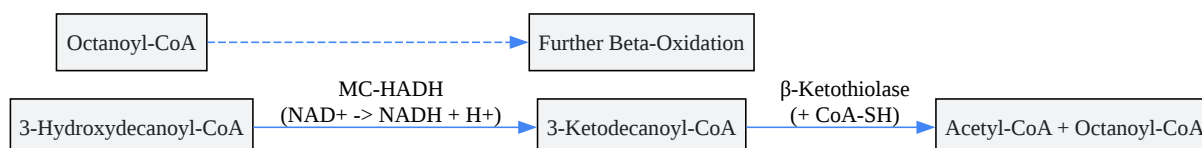
Metabolic Pathways

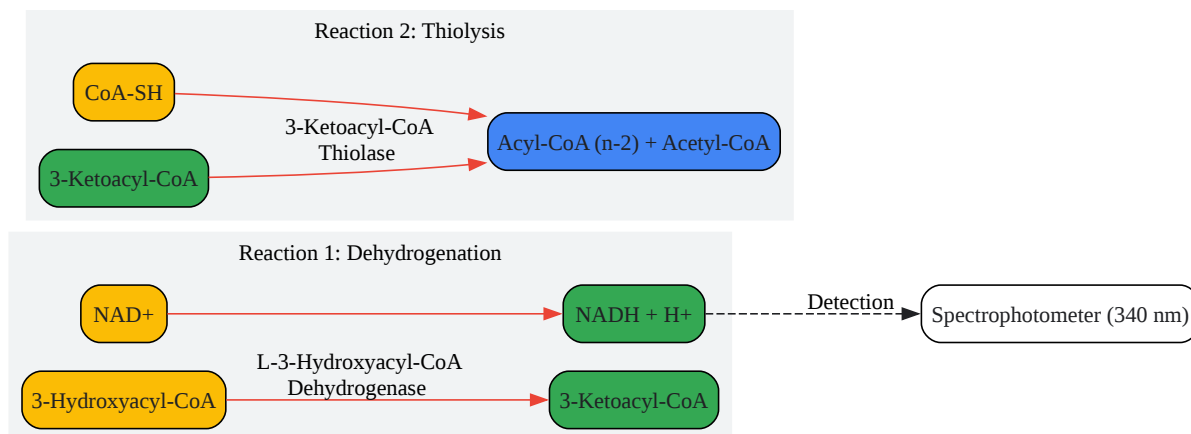
The metabolism of both **3-hydroxyundecanoyl-CoA** and 3-hydroxydecanoyl-CoA occurs in the mitochondria as part of the beta-oxidation spiral. The key enzymatic step is the oxidation of the 3-hydroxy group to a 3-keto group, catalyzed by 3-hydroxyacyl-CoA dehydrogenase.

3-Hydroxydecanoyl-CoA Metabolism (Even-Chain)

3-Hydroxydecanoyl-CoA is a standard intermediate in the beta-oxidation of decanoic acid (a C10 fatty acid). The pathway proceeds as follows:

- **Dehydrogenation:** 3-hydroxydecanoyl-CoA is oxidized by medium-chain 3-hydroxyacyl-CoA dehydrogenase (MC-HADH) to 3-ketodecanoyl-CoA. This reaction is NAD⁺-dependent.
- **Thiolysis:** 3-ketodecanoyl-CoA is then cleaved by β -ketothiolase, yielding acetyl-CoA (a C2 molecule) and octanoyl-CoA (a C8 molecule).
- **Further Oxidation:** Octanoyl-CoA continues through the beta-oxidation spiral until it is completely oxidized to acetyl-CoA molecules.





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